

An In-depth Technical Guide to 2-Amino-4-methoxybutan-1-ol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Amino-4-methoxybutan-1-ol

CAS No.: 1314909-08-4

Cat. No.: B3097647

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

This technical guide provides a comprehensive overview of **2-Amino-4-methoxybutan-1-ol**, a bifunctional organic compound with potential applications in synthetic chemistry and drug discovery. This document delves into its chemical identity, structural characteristics, potential synthetic pathways, and expected analytical signatures, offering valuable insights for researchers working with novel chemical entities.

Chemical Identity and Nomenclature

2-Amino-4-methoxybutan-1-ol is a primary amino alcohol with a methoxy functional group. The presence of both an amine and a hydroxyl group on a flexible butane backbone suggests its utility as a versatile building block in organic synthesis.

Table 1: Chemical Identifiers for **2-Amino-4-methoxybutan-1-ol**

Identifier	Value	Source
IUPAC Name	2-amino-4-methoxybutan-1-ol	PubChemLite[1]
CAS Number	1314909-08-4	MolCore[2]
Molecular Formula	C ₅ H ₁₃ NO ₂	MolCore[2]
Molecular Weight	119.16 g/mol	MolCore[2]
SMILES	COCCC(CO)N	PubChemLite[1]
InChI	InChI=1S/C5H13NO2/c1-8-3-2-5(6)4-7/h5,7H,2-4,6H2,1H3	PubChemLite[1]
InChIKey	CXDOZVCBIJMGPS-UHFFFAOYSA-N	PubChemLite[1]

Currently, there are no widely recognized synonyms for **2-Amino-4-methoxybutan-1-ol**.

Structural Elucidation and Physicochemical Properties

The molecular structure of **2-Amino-4-methoxybutan-1-ol** features a chiral center at the second carbon, indicating the potential for stereoisomers. The molecule's polarity is influenced by the hydrophilic amino and hydroxyl groups, as well as the ether linkage.

Caption: 2D structure of **2-Amino-4-methoxybutan-1-ol**.

Due to the limited availability of experimental data, many of the physicochemical properties of **2-Amino-4-methoxybutan-1-ol** must be predicted. The presence of both hydrogen bond donors (-OH, -NH₂) and acceptors (-O-) suggests high water solubility and a relatively high boiling point compared to non-functionalized alkanes of similar molecular weight.[3]

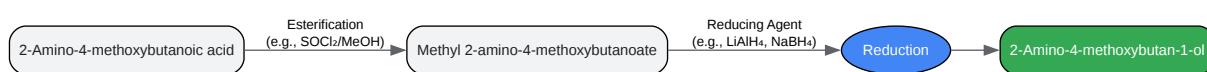
Table 2: Predicted Physicochemical Properties

Property	Predicted Value	Notes
Boiling Point	High	Amino alcohols generally exhibit high boiling points.[3]
Water Solubility	High	The presence of hydrophilic hydroxyl and amino groups enhances water solubility.[3]
XlogP	-1.1	PubChemLite[1]
pKa	(Predicted) ~9-10 for the amine, ~15-16 for the alcohol	Based on typical values for primary amines and alcohols.

Potential Synthetic Pathways

While specific synthesis protocols for **2-Amino-4-methoxybutan-1-ol** are not readily available in the literature, plausible synthetic routes can be devised based on established methodologies for the synthesis of amino alcohols. A logical approach would involve the reduction of a corresponding amino acid or a derivative thereof.

One potential precursor is 2-amino-4-methoxybutanoic acid. The synthesis could proceed via the reduction of the carboxylic acid or its ester.



[Click to download full resolution via product page](#)

Caption: Proposed synthetic workflow for **2-Amino-4-methoxybutan-1-ol**.

Experimental Protocol: A Generalized Approach

The following protocol is a generalized procedure based on the reduction of amino acid esters to amino alcohols.[4]

- Esterification: The starting material, 2-amino-4-methoxybutanoic acid, would first be converted to its methyl or ethyl ester. This can be achieved using standard esterification

methods, such as refluxing with the corresponding alcohol in the presence of an acid catalyst (e.g., sulfuric acid or thionyl chloride).

- **Reduction:** The resulting amino ester is then reduced to the desired amino alcohol. A powerful reducing agent like lithium aluminum hydride (LiAlH_4) in an anhydrous ether solvent (e.g., diethyl ether or tetrahydrofuran) is typically required for this transformation. The reaction is usually carried out at low temperatures initially and then allowed to warm to room temperature.
- **Work-up and Purification:** The reaction is quenched carefully with water and a base (e.g., NaOH solution) to decompose the excess reducing agent and precipitate aluminum salts. The product is then extracted into an organic solvent, dried, and purified, typically by distillation or chromatography.

Potential Applications in Research and Drug Development

Amino alcohols are a significant class of compounds in medicinal chemistry and materials science.^[3]^[5] The bifunctional nature of **2-Amino-4-methoxybutan-1-ol** makes it a candidate for several applications:

- **Chiral Ligands:** As a chiral molecule, it can be used in the synthesis of chiral ligands for asymmetric catalysis.^[6]
- **Pharmaceutical Intermediates:** Amino alcohols are common structural motifs in many biologically active molecules and can serve as key intermediates in the synthesis of novel drug candidates.^[3]
- **Building Blocks for Complex Molecules:** The dual functionality allows for selective reactions at either the amino or hydroxyl group, making it a versatile building block for the synthesis of more complex molecules.^[5]

Spectroscopic Characterization

For a researcher synthesizing or working with **2-Amino-4-methoxybutan-1-ol**, spectroscopic analysis is crucial for structure confirmation.

Table 3: Expected Spectroscopic Signatures

Technique	Expected Features
^1H NMR	- A multiplet for the proton at C2 (adjacent to both $-\text{NH}_2$ and $-\text{CH}_2\text{OH}$).- Distinct signals for the diastereotopic protons of the $-\text{CH}_2\text{OH}$ group.- A singlet for the $-\text{OCH}_3$ protons around 3.3 ppm.- Broad singlets for the $-\text{NH}_2$ and $-\text{OH}$ protons, which are exchangeable with D_2O . ^[7]
^{13}C NMR	- A signal for the carbon bearing the hydroxyl group (C1) in the 60-70 ppm range.- A signal for the carbon bearing the amino group (C2) in the 50-60 ppm range.- A signal for the methoxy carbon ($-\text{OCH}_3$) around 59 ppm.- Signals for the other two backbone carbons (C3 and C4). ^[7]
IR Spectroscopy	- A broad O-H stretching band around 3300-3400 cm^{-1} .- N-H stretching bands (for the primary amine) in the same region, often appearing as sharper peaks superimposed on the O-H band.- A C-O stretching band for the alcohol around 1050 cm^{-1} .- A C-O stretching band for the ether around 1100 cm^{-1} . ^[7]
Mass Spectrometry	- The molecular ion peak (M^+) may be weak or absent.- Characteristic fragmentation patterns would include the loss of a hydroxymethyl radical ($\bullet\text{CH}_2\text{OH}$) and cleavage alpha to the nitrogen atom.

Conclusion

2-Amino-4-methoxybutan-1-ol represents a chemical entity with significant potential for applications in various fields of chemical research. While detailed experimental data remains scarce, its structural features and the established chemistry of related amino alcohols provide a solid foundation for its synthesis and utilization as a valuable building block. This guide serves

as a foundational resource for scientists and researchers interested in exploring the chemistry and potential of this intriguing molecule.

References

- ChemScene. 2-((4-Methoxy-4-methylpentan-2-yl)amino)butan-1-ol. Accessed March 7, 2024.
- MolCore. 1314909-08-4 | **2-Amino-4-methoxybutan-1-ol**. Accessed March 7, 2024.
- PubChemLite. **2-amino-4-methoxybutan-1-ol** (C₅H₁₃NO₂). Accessed March 7, 2024.
- PubChem. alpha-(Aminomethyl)-4-methoxybenzyl alcohol. Accessed March 7, 2024.
- Benchchem. A Comparative Guide to the Spectroscopic Characterization of Chiral Amino Alcohols: (1S,2R)-1-Aminoindan-2-ol and (S)-(-)-2-Amino-1,1-diphenyl-1-propanol. Accessed March 7, 2024.
- Alfa Chemistry. Amino Alcohols. Accessed March 7, 2024.
- Fiveable. Aminoalcohol Definition. Accessed March 7, 2024.
- Santa Cruz Biotechnology. Amino Alcohols. Accessed March 7, 2024.
- Guidechem. 4-Amino-1-(2-methoxy-phenoxy)-butan-2-ol. Accessed March 7, 2024.
- Der Pharma Chemica. Novel synthesis of 4-amino-2-hydroxymethyl-1-butanol and its purine analogues. Accessed March 7, 2024.
- PubChem. 2-Methoxybutan-1-ol. Accessed March 7, 2024.
- Der Pharma Chemica. Novel synthesis of 4-amino-2-hydroxymethyl-1-butanol and its purine analogues. Accessed March 7, 2024.
- DiVA portal. Reference XPS spectra of amino acids. Accessed March 7, 2024.
- BOC Sciences. Amino Alcohol. Accessed March 7, 2024.
- Canadian Science Publishing. A NEW GENERAL SYNTHESIS OF 2-AMINO ALCOHOLS. Accessed March 7, 2024.
- VIVAN Life Sciences. 4-Amino-2-Methyl-1-Butanol. Accessed March 7, 2024.
- Google Patents. CN105481703B - One kind synthesis (S) The method of 2 amino butanols. Accessed March 7, 2024.
- MilliporeSigma. (S)-2-Amino-4-phenylbutan-1-ol. Accessed March 7, 2024.
- MDPI. Spectroscopic and Quantum Chemical Evidence of Amine–CO₂ and Alcohol–CO₂ Interactions: Confirming an Intriguing Affinity of CO₂ to Monoethanolamine (MEA). Accessed March 7, 2024.
- PMC. Enantioselective Recognition of Racemic Amino Alcohols in Aqueous Solution by Chiral Metal-Oxide Keplerate {Mo₁₃₂} Cluster Capsules. Accessed March 7, 2024.
- Google Patents. USRE29588E - Preparation of d-2-amino-1-butanol salts. Accessed March 7, 2024.

- Chemistry LibreTexts. 3.1.12: Spectroscopy of Alcohols and Phenols. Accessed March 7, 2024.
- US EPA. 2-Butanol, 4-amino- - Substance Details - SRS. Accessed March 7, 2024.
- Sigma-Aldrich. 4-Amino-2-methyl-1-butanol AldrichCPR. Accessed March 7, 2024.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. PubChemLite - 2-amino-4-methoxybutan-1-ol (C₅H₁₃NO₂) [pubchemlite.lcsb.uni.lu]
- 2. molcore.com [molcore.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. CN105481703B - One kind synthesis method of 2-amino-4-methoxybutan-1-ol - Google Patents [patents.google.com]
- 5. Amino Alcohols | SCBT - Santa Cruz Biotechnology [scbt.com]
- 6. aapep.bocsci.com [aapep.bocsci.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Amino-4-methoxybutan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3097647/docs#an-in-depth-technical-guide-to-2-amino-4-methoxybutan-1-ol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)